

Application Notes and Protocols: Handling and Storage of Anisole Chromium Tricarbonyl

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Compound of Interest

Compound Name: Anisole chromium tricarbonyl

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **anisole chromium tricarbonyl**. The information is intended to ensure laboratory safety and maintain the integrity of the compound for research and development purposes.

Physicochemical and Safety Data

Anisole chromium tricarbonyl is a yellow crystalline solid with a melting point of 84-85 °C.[1] [2] It is a versatile reagent in organic synthesis, primarily utilized to activate the anisole ring for nucleophilic substitution and addition reactions.[1][3][4][5][6] The chromium tricarbonyl moiety acts as a powerful electron-withdrawing group, rendering the aromatic ring susceptible to nucleophilic attack.[1][4][5][6]

Table 1: Physicochemical and Safety Data for **Anisole Chromium Tricarbonyl**

Property	Value	Reference
Chemical Formula	C ₁₀ H ₈ CrO ₄	[7]
Molecular Weight	244.16 g/mol	[7]
Appearance	Yellow crystalline solid	[4]
Melting Point	84-85 °C	[1][2]
Solubility	Soluble in many organic solvents	
Hazard Codes	Xn (Harmful)	[2]
Risk Statements	R20/21/22: Harmful by inhalation, in contact with skin, and if swallowed.	[2]
Safety Statements	S36: Wear suitable protective clothing.	[2]

Handling and Storage Protocols

Proper handling and storage are crucial to ensure the stability of **anisoole chromium tricarbonyl** and the safety of laboratory personnel. While the solid compound is relatively air-stable, solutions are moderately sensitive to air and the compound is sensitive to light and oxidizing agents.[4][5]

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses or goggles must be worn.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** When handling the powder outside of a fume hood, a dust mask or respirator should be used to avoid inhalation.

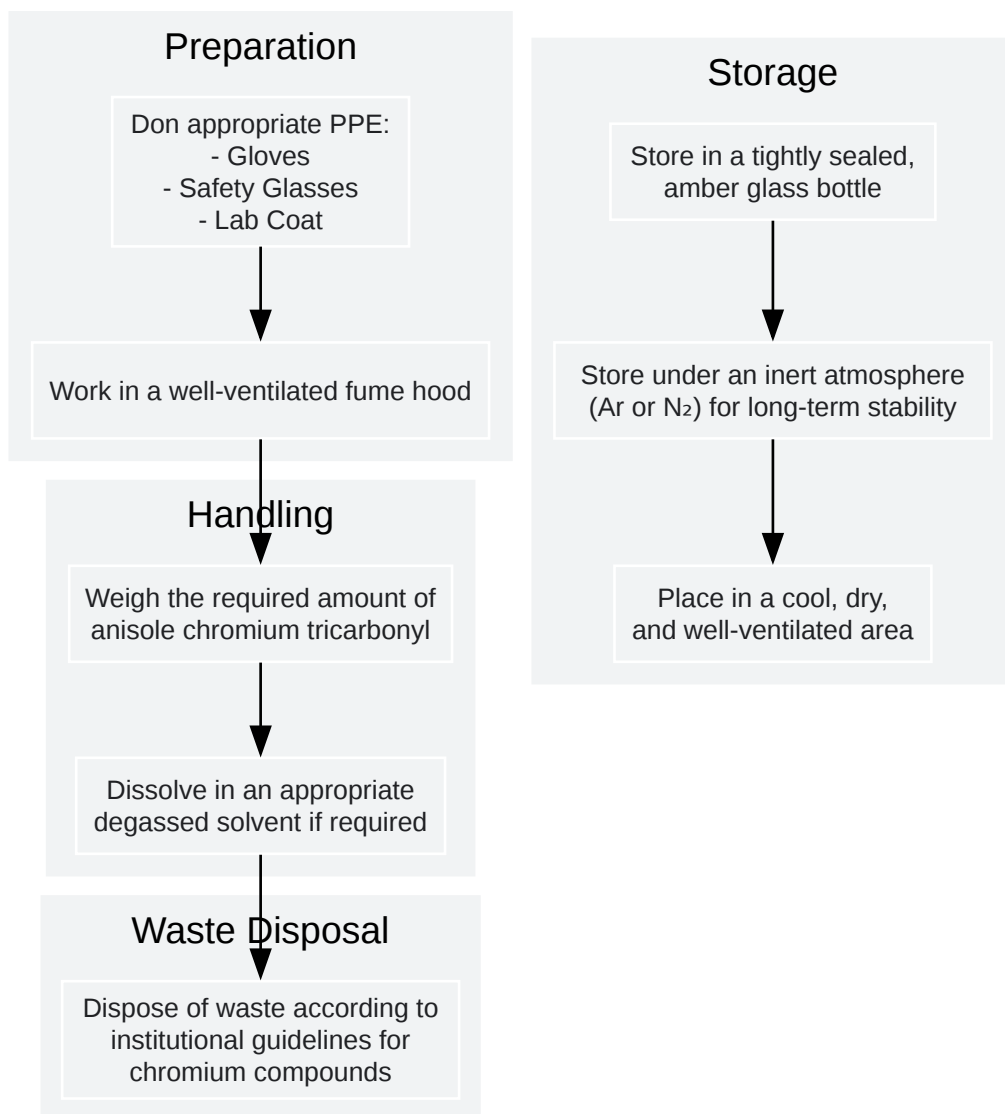
Storage

- Container: Store in a tightly sealed, amber glass bottle to protect from light.
- Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere (e.g., argon or nitrogen).
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat sources.^[8]
- Incompatibilities: Avoid storage with strong oxidizing agents.

Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **anisole chromium tricarbonyl**.

Safe Handling and Storage Workflow for Anisole Chromium Tricarbonyl



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Caption: Workflow for the safe handling and storage of **anisole chromium tricarbonyl**.

Experimental Protocols

Anisole chromium tricarbonyl is a key reagent for activating the aromatic ring towards nucleophilic attack. Below is a general protocol for a nucleophilic aromatic substitution (S_NAr) reaction.

General Protocol for Nucleophilic Aromatic Substitution (S_NAr)

This protocol describes a typical procedure for the reaction of a nucleophile with **anisole chromium tricarbonyl**.

Materials:

- **Anisole chromium tricarbonyl**
- Nucleophile (e.g., sodium methoxide, a lithiated species)
- Anhydrous, degassed solvent (e.g., THF, diethyl ether)
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (argon or nitrogen)
- Standard glassware for workup and purification

Procedure:

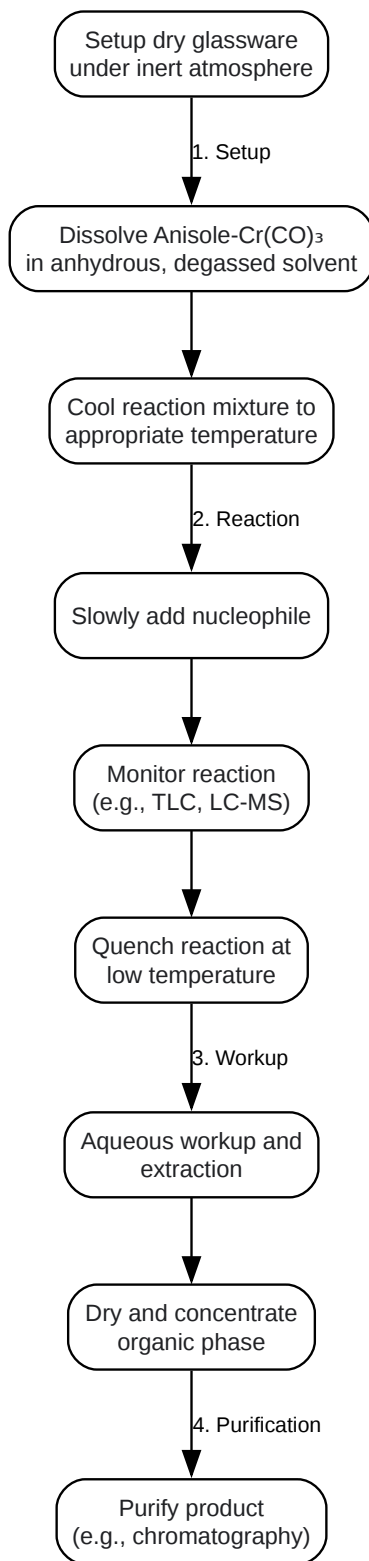
- **Reaction Setup:** Assemble a dry Schlenk flask equipped with a magnetic stir bar and a septum under an inert atmosphere.
- **Reagent Preparation:** In the reaction flask, dissolve **anisole chromium tricarbonyl** in the anhydrous, degassed solvent.
- **Nucleophile Addition:** Cool the solution to the desired temperature (e.g., -78 °C with a dry ice/acetone bath). Slowly add the nucleophile solution to the stirred reaction mixture.

- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, LC-MS).
- **Quenching:** Once the reaction is complete, quench the reaction by slowly adding the appropriate quenching agent at low temperature.
- **Workup:** Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent. Wash the combined organic layers with brine, dry over an anhydrous drying agent, and filter.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by an appropriate method, such as column chromatography or recrystallization.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for a nucleophilic substitution reaction using **anisole chromium tricarbonyl**.

General Experimental Workflow for Nucleophilic Substitution



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Caption: General workflow for a nucleophilic substitution reaction.

Stability and Decomposition

Anisole chromium tricarbonyl is sensitive to prolonged exposure to air and light, especially when in solution.[4][5] Decomposition can lead to the formation of chromium oxides and the release of carbon monoxide. Photolysis in the presence of other arenes can lead to ligand exchange.[8] Thermal decomposition of the uncomplexed anisole molecule begins with the loss of a methyl group to form a phenoxy radical.[9] While specific quantitative data on the decomposition of the complex under various conditions is limited, it is crucial to adhere to the recommended storage and handling procedures to minimize degradation. Low temperatures (-20°C) can help suppress decomposition during reactions.[1]

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